

Piperonylamine: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: Piperonylamine

Cat. No.: B131076

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **piperonylamine**. The following sections detail the compound's properties, associated hazards, and the necessary precautions for its safe use in a laboratory and research setting. All quantitative data is summarized in structured tables for ease of reference.

Chemical and Physical Properties

Piperonylamine, also known as 1,3-Benzodioxole-5-methanamine or 3,4-Methylenedioxybenzylamine, is a versatile aromatic amine used in agrochemical synthesis and pharmaceutical development.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	2620-50-0	[1][2]
Molecular Formula	C ₈ H ₉ NO ₂	[1]
Molecular Weight	151.16 g/mol	[3][4]
Appearance	Colorless to light orange to yellow clear liquid	[1]
Odor	Amine compounds	[2]
Boiling Point	138 - 139 °C @ 13 mmHg	[2][3]
Density	1.214 g/mL at 25 °C	[3][5]
Flash Point	> 112 °C (> 233.6 °F)	[2]
Refractive Index	n ₂₀ /D 1.564	[3][5]
pH	11.6	[2]
Vapor Density	5.21	[2]
Water Solubility	0.9 g/100 mL	[6]
Vapor Pressure	0.00837 mmHg at 25°C	[6]

Hazard Identification and GHS Classification

Piperonylamine is classified as a hazardous chemical.[2] The following table summarizes its GHS classification and associated hazard statements.

Classification	Code	Hazard Statement
Skin Corrosion/Irritation, Category 1	H314	Causes severe skin burns and eye damage.[7]
Serious Eye Damage/Eye Irritation, Category 1	H314	Causes severe skin burns and eye damage.[7]
Skin Irritation, Category 2	H315	Causes skin irritation.[6][8]
Serious Eye Irritation, Category 2	H319	Causes serious eye irritation.[6][8]
Specific target organ toxicity (single exposure), Category 3	H335	May cause respiratory irritation.[3][6]

Signal Word: Danger[2]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **piperonylamine**.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2][6]
- Use only in a well-ventilated area or outdoors.[6]
- Wear appropriate personal protective equipment (see Section 5).[2]
- Wash hands thoroughly after handling.[2][6]
- Remove and wash contaminated clothing and gloves before re-use.[2]
- Do not ingest. If swallowed, seek immediate medical assistance.[2]

Storage Conditions:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Store in a corrosives area.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Store locked up.[\[2\]](#)[\[6\]](#)
- Keep away from heat and sources of ignition.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[2\]](#)

First Aid Measures

In case of exposure to **piperonylamine**, immediate first aid is essential. The following table outlines the recommended procedures.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician.[2][7]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Immediately call a POISON CENTER or doctor/physician.[2][6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Drink plenty of water. If possible drink milk afterwards. Immediately call a POISON CENTER or doctor/physician.[2][7]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **piperonylamine** to prevent exposure.

PPE Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
Respiratory Protection	Wear a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in the positive pressure mode with emergency escape provisions.[2]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment.
- Evacuate personnel to safe areas.

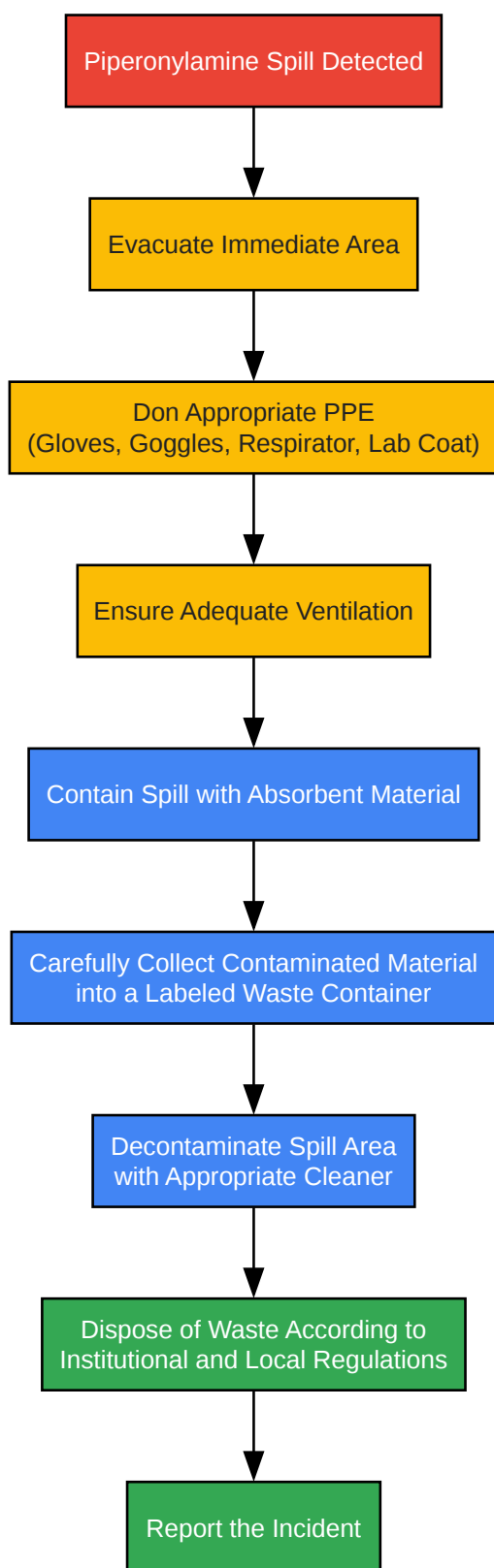
Environmental Precautions:

- Should not be released into the environment.

Methods for Containment and Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[2]
- Keep in suitable, closed containers for disposal.[2]

The following diagram illustrates a logical workflow for handling a **piperonylamine** spill.



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Caption: Workflow for handling a **piperonylamine** spill.

Toxicological Information

While no acute toxicity information is available for the product itself, **piperonylamine** is known to be an irritant and may induce methemoglobinemia.[2][8] It is categorized as causing severe skin burns and eye damage, as well as respiratory irritation.[2]

Fire and Explosion Data

Piperonylamine has a high flash point, but appropriate precautions should still be taken.

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, alcohol-resistant foam.

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors.[2]
- Keep product and empty container away from heat and sources of ignition.[2]

Protective Equipment and Precautions for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[2]

This document is intended as a guide and is not a substitute for a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for complete and detailed information.

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